

A Comprehensive Technical Guide to the Solubility of Tris(2-methoxyethoxy)vinylsilane

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Compound of Interest

Compound Name: *Tris(2-methoxyethoxy)vinylsilane*

Cat. No.: *B093991*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility characteristics of **Tris(2-methoxyethoxy)vinylsilane** (CAS No. 1067-53-4), a versatile organosilane coupling agent. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the controlled use of this silane is critical. The guide summarizes available solubility data, details experimental protocols for solubility determination, and provides a visual workflow for assessing solubility.

Executive Summary

Tris(2-methoxyethoxy)vinylsilane is a bifunctional organosilane featuring a vinyl group and three methoxyethoxy groups. This structure allows it to act as a molecular bridge between organic polymers and inorganic surfaces, making it a valuable component in adhesives, sealants, coatings, and composite materials. Understanding its solubility in various solvents is paramount for its effective application, formulation, and for predicting its behavior in different chemical environments. This guide consolidates the currently available qualitative solubility information and presents a standardized methodology for its quantitative determination.

Solubility Data

Currently, publicly available quantitative solubility data for **Tris(2-methoxyethoxy)vinylsilane** is limited. However, a qualitative understanding of its solubility in a range of solvents has been

established through various technical data sheets and chemical databases. The following table summarizes this information.

Table 1: Qualitative Solubility of **Tris(2-methoxyethoxy)vinylsilane**

Solvent Class	Specific Solvents	Solubility Description	Citation
Organic Solvents	General	Soluble in most organic solvents.	
Alcohols	Soluble		
Ketones	Soluble		
Esters	Soluble		
Hydrocarbons	Soluble		
Halogenated Solvents	Chloroform	Slightly Soluble	[1][2]
Polar Protic Solvents	Methanol	Slightly Soluble	[1][2]
Aqueous Solvents	Water	Insoluble; Reacts with water (hydrolysis).	[1][2][3]

Note: The term "soluble" in this context generally implies miscibility or the ability to form a homogeneous solution at typical concentrations used in formulations.

Experimental Protocols for Solubility Determination

The following protocols provide a framework for the systematic determination of the solubility of **Tris(2-methoxyethoxy)vinylsilane**. These methods are adapted from established procedures for determining the solubility of silane coupling agents.

Qualitative Solubility Assessment (Rapid Screening)

This method provides a quick assessment of solubility in various solvents.

Materials:

- **Tris(2-methoxyethoxy)vinylsilane**
- A selection of analytical grade solvents
- Small glass vials (e.g., 4 mL) with caps
- Vortex mixer
- Pipettes

Procedure:

- Add 1 mL of the selected solvent to a clean, dry vial.
- Add 100 μ L of **Tris(2-methoxyethoxy)vinylsilane** to the solvent.
- Cap the vial securely and vortex the mixture for 30-60 seconds.
- Visually inspect the solution against a light and dark background.
- Record observations based on the following criteria:
 - Miscible/Soluble: The mixture forms a single, clear, and homogeneous phase.
 - Partially Soluble: The mixture is cloudy, or two phases are present, but the volume of the silane phase has noticeably decreased.
 - Insoluble: The silane remains as a distinct, separate phase with no apparent mixing.

Quantitative Gravimetric Solubility Determination

This method is adapted from established gravimetric techniques and is designed to provide a precise measure of solubility at a given temperature.[4]

Materials:

- **Tris(2-methoxyethoxy)vinylsilane**
- Selected analytical grade solvent

- Sealed, temperature-controlled shaker or water bath
- Thermostatically controlled oven
- Analytical balance (readable to 0.1 mg)
- Glass flasks with stoppers
- Syringes and solvent-resistant membrane filters (e.g., 0.45 μm PTFE)
- Pre-weighed glass evaporating dishes
- Desiccator

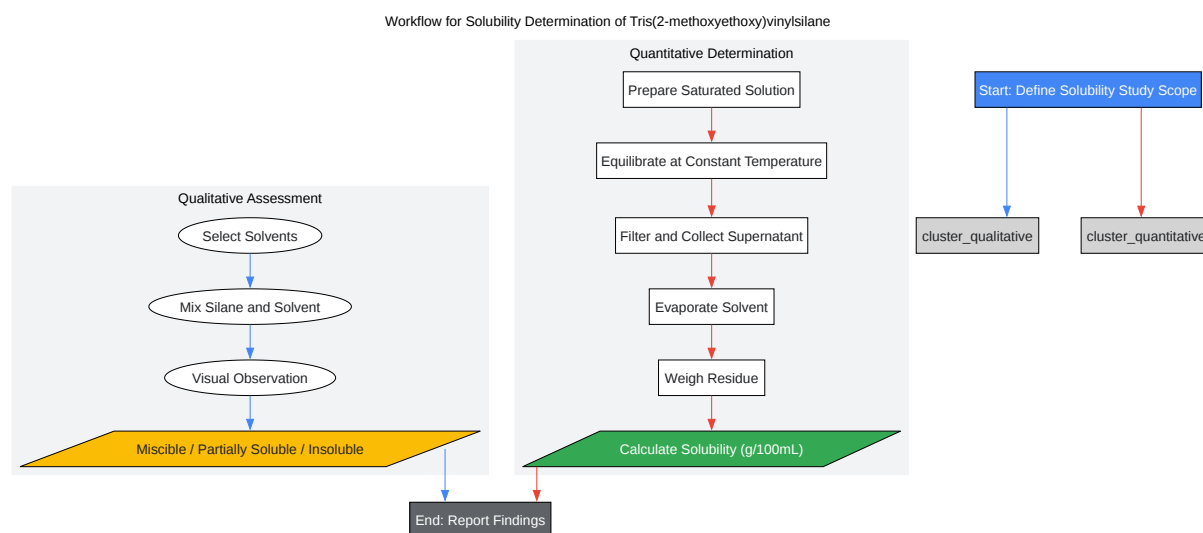
Procedure:

- Preparation of a Saturated Solution:
 - Add a measured volume of the chosen solvent to a glass flask.
 - Add an excess of **Tris(2-methoxyethoxy)vinylsilane** to the solvent to create a slurry. The presence of undissolved silane is essential to ensure saturation.
 - Seal the flask and place it in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection:
 - After the equilibration period, cease agitation and allow the undissolved silane to settle.
 - Carefully withdraw a known volume (e.g., 5-10 mL) of the clear supernatant using a syringe.
 - Attach a solvent-resistant filter to the syringe and dispense the saturated solution into a pre-weighed evaporating dish. Record the exact volume transferred.

- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish in a thermostatically controlled oven at a temperature sufficient to evaporate the solvent without degrading the silane (a preliminary thermogravimetric analysis can determine the optimal temperature).
 - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the evaporating dish containing the dried silane residue on the analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved silane by subtracting the initial weight of the evaporating dish from the final weight.
 - Express the solubility in the desired units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Tris(2-methoxyethoxy)vinylsilane**.



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Caption: A flowchart outlining the key steps in both qualitative and quantitative solubility determination for **Tris(2-methoxyethoxy)vinylsilane**.

Conclusion

While quantitative solubility data for **Tris(2-methoxyethoxy)vinylsilane** remains elusive in publicly accessible literature, its qualitative solubility profile indicates good compatibility with a wide range of common organic solvents and reactivity with water. For applications requiring precise solubility values, the experimental protocols detailed in this guide provide a robust framework for their determination. The provided workflow visualization further clarifies the logical progression of a comprehensive solubility study. This guide serves as a foundational resource for scientists and researchers, enabling more informed decisions in the formulation and application of this versatile silane coupling agent.

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